

Synthesis and Characterization of N-nitroso-vortioxetine Reference Standard: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-vortioxetine*

CAS No.: 2925447-38-5

Cat. No.: B15813911

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of the **N-nitroso-vortioxetine** reference standard. **N-nitroso-vortioxetine** is a potential genotoxic impurity that can arise from the nitrosation of vortioxetine, a multimodal antidepressant.^[1] The synthesis involves the reaction of vortioxetine with a nitrosating agent under acidic conditions. This guide details the experimental protocols for its preparation and purification. Furthermore, it outlines the analytical methodologies for the comprehensive characterization of the synthesized reference standard, including spectroscopic and chromatographic techniques. All quantitative data is summarized in structured tables, and key experimental workflows are visualized using diagrams to ensure clarity and reproducibility.

Introduction

Vortioxetine is a widely prescribed medication for the treatment of major depressive disorder.[2] As with all pharmaceutical products, ensuring the purity and safety of the active pharmaceutical ingredient (API) is of paramount importance. **N-nitroso-vortioxetine** has been identified as a potential impurity that can form during the synthesis, storage, or even in vivo, from the reaction of vortioxetine with nitrosating agents.[1][2] Due to the potential genotoxic nature of N-nitroso compounds, regulatory agencies require strict control and monitoring of such impurities in pharmaceutical products.

The availability of a well-characterized reference standard for **N-nitroso-vortioxetine** is crucial for the development and validation of analytical methods to detect and quantify this impurity at trace levels.[3] This guide provides detailed procedures for the synthesis and in-depth characterization of **N-nitroso-vortioxetine** to support these analytical efforts.

Synthesis of N-nitroso-vortioxetine

The synthesis of **N-nitroso-vortioxetine** is achieved through the direct nitrosation of the secondary amine in the piperazine ring of vortioxetine. This reaction is typically carried out in an acidic medium using a suitable nitrosating agent.

General Reaction Scheme

The overall chemical transformation is depicted in the following reaction:

Vortioxetine + Nitrosating Agent (in acidic conditions) → **N-nitroso-vortioxetine**

Experimental Protocol: Synthesis

Materials:

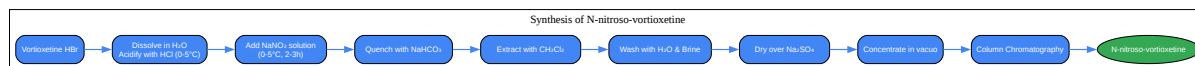
- Vortioxetine hydrobromide
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Dichloromethane (CH_2Cl_2)
- Sodium bicarbonate (NaHCO_3) solution (saturated)

- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- Dissolution: Dissolve vortioxetine hydrobromide (1.0 eq) in a suitable volume of water.
- Acidification: Cool the solution in an ice bath (0-5 °C) and slowly add a solution of hydrochloric acid (2.0 eq).
- Nitrosation: While maintaining the temperature at 0-5 °C, add a solution of sodium nitrite (1.5 eq) in water dropwise over a period of 30 minutes.
- Reaction Monitoring: Stir the reaction mixture at 0-5 °C for 2-3 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Workup: Once the reaction is complete, carefully quench the reaction by the slow addition of a saturated sodium bicarbonate solution until the pH is neutral (pH ~7).
- Extraction: Extract the aqueous layer with dichloromethane (3 x volumes).
- Washing: Combine the organic layers and wash sequentially with water and brine.
- Drying: Dry the organic layer over anhydrous sodium sulfate.
- Concentration: Filter and concentrate the organic layer under reduced pressure to obtain the crude **N-nitroso-vortioxetine**.
- Purification: Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient to yield pure **N-nitroso-vortioxetine**.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **N-nitroso-vortioxetine**.

Characterization of N-nitroso-vortioxetine

Comprehensive characterization is essential to confirm the identity and purity of the synthesized **N-nitroso-vortioxetine** reference standard. A combination of spectroscopic and chromatographic techniques should be employed.

Physicochemical Properties

Property	Value	Reference
Chemical Name	1-(2-((2,4-Dimethylphenyl)thio)phenyl)-4-nitrosopiperazine	[1]
Molecular Formula	C ₁₈ H ₂₁ N ₃ OS	[1][4]
Molecular Weight	327.45 g/mol	[1][4]
CAS Number	2925447-38-5	[1]
Appearance	Pale yellow solid	

Spectroscopic Characterization

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules. Both ¹H NMR and ¹³C NMR spectra should be acquired.

Experimental Protocol: NMR Spectroscopy

Parameter	¹ H NMR	¹³ C NMR
Instrument	400 MHz NMR Spectrometer	100 MHz NMR Spectrometer
Solvent	Chloroform-d (CDCl ₃)	Chloroform-d (CDCl ₃)
Reference	Tetramethylsilane (TMS) at 0.00 ppm	CDCl ₃ at 77.16 ppm
Temperature	25 °C	25 °C

Expected ¹H NMR Data (Predicted):

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.4 - 7.0	m	7H	Aromatic protons
~4.2 - 3.8	m	4H	Piperazine protons adjacent to N-NO
~3.2 - 2.8	m	4H	Piperazine protons adjacent to phenyl
~2.3	s	3H	Methyl protons (aromatic)
~2.2	s	3H	Methyl protons (aromatic)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. High-resolution mass spectrometry (HRMS) is recommended for accurate mass determination.

Experimental Protocol: LC-MS/MS

Parameter	Value
Instrument	Liquid Chromatograph coupled with a Tandem Mass Spectrometer (LC-MS/MS)
Ionization Mode	Electrospray Ionization (ESI), Positive mode
Scan Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion (m/z)	328.1 [M+H] ⁺
Product Ions (m/z)	To be determined (characteristic fragments of N-nitroso-vortioxetine)
Collision Energy	To be optimized for characteristic fragmentation

Chromatographic Characterization

HPLC is used to determine the purity of the synthesized compound. A stability-indicating method should be developed.

Experimental Protocol: HPLC

Parameter	Value	Reference
Instrument	HPLC system with UV-Vis or Diode Array Detector (DAD)	[5]
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)	[6]
Mobile Phase	A gradient of Acetonitrile and a suitable buffer (e.g., ammonium acetate or phosphate buffer) at a specific pH	[6]
Flow Rate	1.0 mL/min	[5]
Column Temperature	Ambient or controlled (e.g., 30 °C)	
Detection	UV at a suitable wavelength (e.g., 226 nm)	[5]
Injection Volume	10 µL	[5]

Quantitative Data from HPLC Analysis:

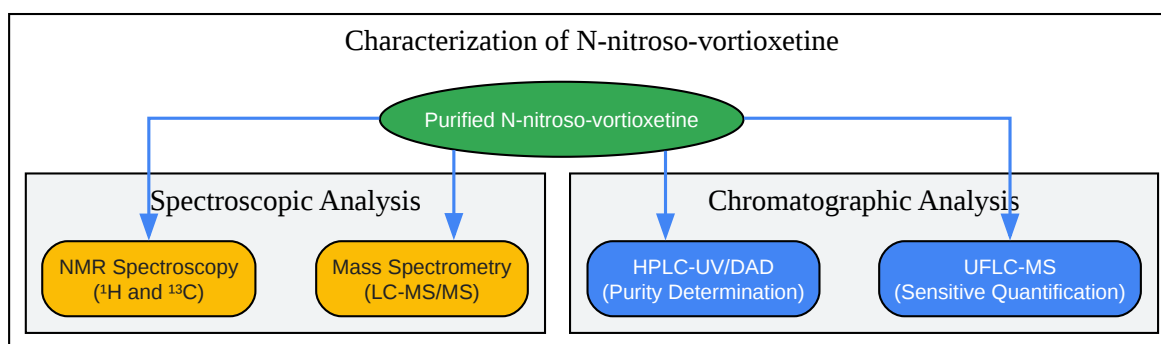
Parameter	Result
Purity (by area %)	> 98%
Retention Time	To be determined

For sensitive quantification, a UFLC-MS method can be employed.

Quantitative Data from a Validated UFLC-MS Method:

Parameter	Value	Reference
Limit of Detection (LOD)	0.660 ppm	[7]
Limit of Quantification (LOQ)	1.995 ppm	[7]
Precision (%RSD)	1.07%	[7]
Correlation Coefficient (r^2)	0.99964	[7]
Recovery	92.42% to 104.54%	[7]

Characterization Workflow Diagram



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Caption: Workflow for the characterization of **N-nitroso-vortioxetine**.

Conclusion

This technical guide provides a detailed framework for the synthesis and comprehensive characterization of the **N-nitroso-vortioxetine** reference standard. The provided experimental protocols and analytical methodologies are designed to ensure the preparation of a high-purity standard suitable for use in the development and validation of analytical methods for impurity profiling of vortioxetine. Adherence to these detailed procedures will enable researchers and drug development professionals to accurately and reliably control for the presence of this

potential genotoxic impurity, thereby ensuring the quality and safety of vortioxetine-containing pharmaceutical products.

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